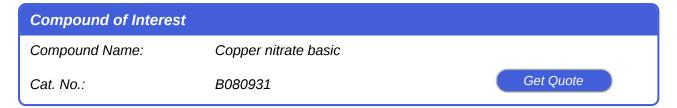


Application Notes and Protocols: Basic Copper Nitrate as an Oxidizer in Solid Propellants

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Basic copper nitrate, with the chemical formula Cu₂(OH)₃NO₃, is a promising oxidizer for solid propellants, particularly in applications requiring high gas output and thermal stability, such as in airbag gas generants.[1] Its use in combination with fuels like guanidine nitrate has been the subject of research to achieve desirable combustion characteristics. This document provides detailed application notes and experimental protocols for the synthesis of basic copper nitrate, its formulation into a solid propellant with guanidine nitrate, and the subsequent characterization of the propellant's performance.

Data Presentation Thermal Decomposition of Basic Copper Nitrate

The thermal stability of an oxidizer is a critical parameter in propellant formulations. Basic copper nitrate undergoes decomposition upon heating. The decomposition of basic copper nitrate (Cu₂(OH)₃NO₃) occurs between 160 and 235°C, yielding copper(II) oxide (CuO) as the solid residue.[2] The gaseous products evolved during decomposition include nitric acid (HNO₃), water (H₂O), nitrogen dioxide (NO₂), and oxygen (O₂).[2]



Property	Value	Reference
Decomposition Temperature Range	160 - 235 °C	[2]
Solid Residue	CuO	[2]
Gaseous Products	HNO3, H2O, NO2, O2	[2]

Performance of Guanidine Nitrate/Basic Copper Nitrate Propellants

The burn rate of a solid propellant is a key performance metric, often characterized by the empirical Vieille's Law, $r = aP^n$, where 'r' is the burn rate, 'P' is the pressure, and 'a' and 'n' are the burn rate coefficient and pressure exponent, respectively. The following table summarizes the burn rate data for a baseline propellant formulation of Guanidine Nitrate (GN) and Basic Copper Nitrate (BCN) and the effect of metal oxide additives. The baseline formulation consists of a stoichiometric mixture of GN and BCN.[3]



Propellant Composition	Pressure (MPa)	Burn Rate (mm/s)	Pressure Exponent (n)	Reference
GN/BCN (baseline)	6.9	10.2	0.75 (at 25°C)	[3][4]
13.8	16.5	[3]		
20.7	22.1	[3]		
27.6	27.2	[3]		
GN/BCN + 4% micro-Al ₂ O ₃	6.9	9.8	-	[3]
13.8	15.9	[3]		
20.7	21.5	[3]		
27.6	26.8	[3]		
GN/BCN + 4% micro-CeO ₂	6.9	11.0	-	[3]
13.8	17.8	[3]		
20.7	23.9	[3]		
27.6	29.5	[3]		
GN/BCN + 4% micro-TiO ₂	6.9	10.1	-	[3]
13.8	16.3	[3]		
20.7	22.0	[3]		
27.6	27.3	[3]		

Note: Specific impulse data for basic copper nitrate-based propellants is not readily available in the reviewed literature. Experimental determination is recommended for specific formulations.

Experimental Protocols



Synthesis of Basic Copper Nitrate (Cu₂(OH)₃NO₃)

This protocol is synthesized from various patented methods for producing basic copper nitrate suitable for pyrotechnic applications.[5]

Materials:

- Copper(II) nitrate trihydrate (Cu(NO₃)₂⋅3H₂O)
- Sodium hydroxide (NaOH) or Ammonium hydroxide (NH4OH)
- Deionized water
- Citric acid or a citrate salt (catalyst, optional)[5]

Equipment:

- Reaction vessel with stirring capability
- Heating mantle or water bath
- pH meter
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

- Prepare Reactant Solutions:
 - Prepare an aqueous solution of copper(II) nitrate (Solution A). The concentration can range from a dilute solution to a saturated one.[6]
 - Prepare an aqueous solution of a base, such as sodium hydroxide or ammonium hydroxide (Solution B).
 - If using a catalyst, dissolve a small amount of citric acid or a citrate salt in either Solution A or Solution B.[5]



Reaction:

- Heat the reaction vessel containing deionized water to a controlled temperature, typically between 60-95°C.[7]
- Simultaneously and slowly add Solution A and Solution B to the reaction vessel with constant stirring.
- Monitor and maintain the pH of the reaction mixture between 6 and 8.[5] The formation of a pale green-blue precipitate of basic copper nitrate will be observed.[8]
- Aging (Optional):
 - The precipitate can be aged in the mother liquor with continued stirring for a period to ensure complete reaction and uniform particle size.
- Isolation and Purification:
 - Filter the precipitate using a Büchner funnel.
 - Wash the filter cake with deionized water to remove any soluble impurities.
 - Perform a final wash with ethanol to aid in drying.
- Drying:
 - Dry the purified basic copper nitrate in a drying oven at a temperature below its decomposition point, for instance, at 80°C, until a constant weight is achieved.

Formulation of Guanidine Nitrate/Basic Copper Nitrate Solid Propellant

This protocol is based on methodologies described for preparing composite solid propellants.

[3]

Materials:

Guanidine nitrate (GN), finely ground



- · Basic copper nitrate (BCN), finely ground
- Metal oxide catalyst (e.g., Al₂O₃, CeO₂, TiO₂), optional
- Binder system (e.g., hydroxyl-terminated polybutadiene HTPB and a curing agent), if a
 castable propellant is desired. For pressed pellets, a binder may not be necessary.

Equipment:

- Acoustic mixer or other suitable energetic materials mixer
- Hydraulic press with pellet die
- Inhibitor coating (e.g., high-temperature paint)

- Component Preparation:
 - Ensure all components are thoroughly dried and finely ground to a consistent particle size.
- Mixing:
 - Carefully weigh the desired amounts of GN, BCN, and any optional catalyst according to the desired formulation. A stoichiometric mixture of GN and BCN is a common starting point.[3]
 - Mix the powders in an appropriate mixer until a homogeneous blend is achieved. For small batches, a Resodyn acoustic mixer can be used.[4]
- Pressing:
 - Transfer the mixed powder into a pellet die.
 - Press the powder using a hydraulic press at a sufficient pressure to form a dense,
 coherent pellet.
- Inhibition:



Coat the sides of the cylindrical pellet with an inhibitor to ensure that burning only occurs
on the end faces.[9] This is crucial for accurate burn rate measurements in a strand
burner.

Performance Characterization

The following protocol is a generalized procedure based on the Crawford-style strand burner method.[2][9]

Equipment:

- Strand burner pressure vessel
- Pressurization system (e.g., nitrogen gas cylinder and regulator)
- Ignition system (e.g., nichrome wire)
- Data acquisition system to record pressure and burn time (e.g., pressure transducer and timer or high-speed camera)

- · Sample Preparation:
 - Prepare inhibited cylindrical propellant strands as described above.
 - Embed fuse wires at known distances along the strand for timing the burn front progression.[10]
- Mounting:
 - Securely mount the propellant strand in the holder within the strand burner vessel.
- · Pressurization:
 - Seal the vessel and pressurize it to the desired test pressure with an inert gas like nitrogen.[9]
- Ignition and Data Acquisition:



- Ignite the top surface of the propellant strand using the ignition system.
- Record the time it takes for the flame front to travel between the embedded fuse wires.
- Simultaneously record the pressure inside the vessel.
- Calculation:
 - Calculate the linear burn rate by dividing the distance between the fuse wires by the recorded time interval.
 - Repeat the experiment at various pressures to determine the pressure exponent 'n'.

A closed bomb test can be used to evaluate the ballistic properties of a propellant.[11][12]

Equipment:

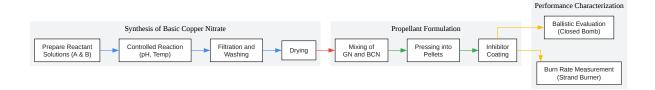
- · Closed bomb of a known volume
- Pressure transducer
- · Data acquisition system
- Ignition system

- Sample Placement:
 - Place a known mass of the propellant sample inside the closed bomb.
- Sealing and Ignition:
 - Seal the bomb and ignite the propellant.
- Data Recording:
 - Record the pressure-time history of the combustion event using the pressure transducer and data acquisition system.



- · Analysis:
 - From the pressure-time curve, parameters such as the maximum pressure and the rate of pressure rise can be determined, which are related to the propellant's burning rate and energy content.[12]

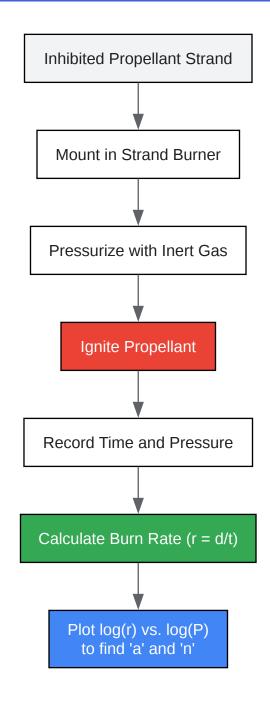
Mandatory Visualization



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Caption: Experimental workflow for the synthesis, formulation, and characterization of basic copper nitrate-based solid propellants.





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Caption: Logical workflow for determining the burn rate of a solid propellant using the strand burner method.

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